

What is the structure of 5-(2-Methoxy-4-nitrophenyl)oxazole?

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Compound of Interest

Compound Name: 5-(2-Methoxy-4-nitrophenyl)oxazole

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An In-depth Technical Guide to the Structure and Synthesis of **5-(2-Methoxy-4-nitrophenyl)oxazole**

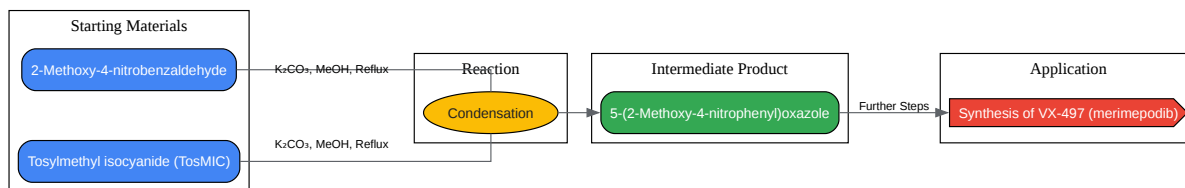
Introduction

5-(2-Methoxy-4-nitrophenyl)oxazole is a heterocyclic aromatic organic compound that serves as a valuable building block in organic synthesis and pharmaceutical research.^[1] It is structurally characterized by an oxazole ring substituted at the 5-position with a 2-methoxy-4-nitrophenyl group. This compound is of significant interest as a key intermediate in the preparation of the hepatitis C drug candidate VX-497, also known as merimepodib.^{[2][3]} This guide provides a comprehensive overview of its chemical structure, properties, spectroscopic data, and a detailed experimental protocol for its synthesis.

Chemical Structure and Properties

The fundamental structure of **5-(2-Methoxy-4-nitrophenyl)oxazole** consists of a five-membered oxazole ring, which is an azole with an oxygen atom at position 1 and a nitrogen atom at position 3.^{[4][5]} This ring is attached at its 5-position to a phenyl ring. The phenyl ring is substituted with a methoxy group (-OCH₃) at the 2-position and a nitro group (-NO₂) at the 4-position.

Chemical Structure Diagram:



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